

N-Butyl-p-toluenesulfonamide molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Butyl-p-toluenesulfonamide*

Cat. No.: B159962

[Get Quote](#)

Core Molecular Data

The fundamental molecular properties of **N-Butyl-p-toluenesulfonamide** are summarized below.

Property	Value
Molecular Formula	C ₁₁ H ₁₇ NO ₂ S[1][2]
Molecular Weight	227.33 g/mol [1][2]
IUPAC Name	N-butyl-4-methylbenzenesulfonamide[1]
CAS Number	1907-65-9[3]

This data, including the molecular formula C₁₁H₁₇NO₂S and a molecular weight of approximately 227.33 g/mol, serves as a foundational reference for any experimental or developmental work involving this compound.[1][2][3][4][5]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-Butyl-p-toluenesulfonamide | C₁₁H₁₇NO₂S | CID 61285 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. jk-sci.com [jk-sci.com]
- 3. Benzenesulfonamide, N-butyl-4-methyl- [webbook.nist.gov]
- 4. GSRS [gsrs.ncats.nih.gov]
- 5. calpaclab.com [calpaclab.com]
- To cite this document: BenchChem. [N-Butyl-p-toluenesulfonamide molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b159962#n-butyl-p-toluenesulfonamide-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com